

Technical Guide: Physical Properties & Gradient Preparation of Sodium Diatrizoate

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Compound of Interest

Compound Name: Sodium diatrizoate hydrate

Cat. No.: B12059472

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Executive Summary

Sodium diatrizoate (Sodium amidotrizoate) is a halogenated, radiopaque contrast agent that has become a cornerstone reagent in cell separation methodologies.^{[1][2]} While originally developed for X-ray imaging, its high solubility and ability to form dense, low-viscosity solutions make it ideal for creating isopycnic density gradients.^{[1][2]}

This guide analyzes the physicochemical characteristics of sodium diatrizoate powder and provides a rigorous, self-validating protocol for formulating density gradients (specifically the ubiquitous 1.077 g/mL medium) used to isolate peripheral blood mononuclear cells (PBMCs).

Physicochemical Profile

Understanding the raw material is critical for reproducibility. Sodium diatrizoate powder is hygroscopic; its water content can fluctuate, significantly altering the final density of prepared solutions if not corrected for.

Table 1: Core Physical Properties

Property	Specification	Relevance to Gradient Prep
Chemical Name	Sodium 3,5-diacetamido-2,4,6-triiodobenzoate	Active density generator.[1][2][3]
CAS Number	737-31-5	Identity verification.[1][2][3][4]
Molecular Weight	~635.9 g/mol (Hydrate)	Calculation of molarity/osmolality.[1][2]
Appearance	White, odorless crystalline powder	Discoloration indicates degradation (iodine release).[1][2]
Solubility (Water)	~600 g/L (at 20°C)	Allows for high-density stock solutions (>1.3 g/mL).[1][2]
Iodine Content	~59.87%	High electron density drives the mass density.[2]
pH (50% Solution)	7.0 – 7.5	Physiologically compatible range.[1][2][3]
Stability	Light Sensitive	Must be stored in amber glass; degrades to release free iodine (toxic).[1][2]

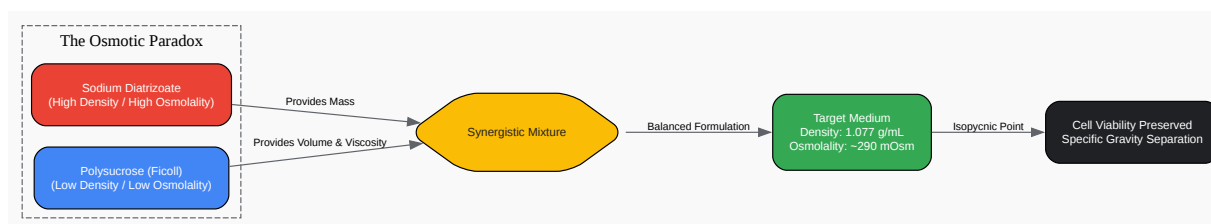
The Density-Osmolality Nexus

The primary challenge in gradient centrifugation is the "Osmotic/Density Paradox."

- The Goal: Create a solution dense enough to float Monocytes/Lymphocytes (1.077 g/mL) but allow Granulocytes/Erythrocytes (>1.080 g/mL) to sink.
- The Problem: Using sodium diatrizoate alone to reach 1.077 g/mL results in a hyperosmotic solution that dehydrates and kills cells.
- The Solution: Coupling. Sodium diatrizoate is mixed with a high-molecular-weight polymer (Polysucrose/Ficoll™).[1][2] The polymer provides viscosity and some density with negligible

osmolality, while diatrizoate provides the bulk density.

Diagram 1: The Gradient Formulation Logic



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Caption: Interaction between Sodium Diatrizoate and Polysucrose to achieve physiological osmolality at high density.

Protocol: Preparation of Gradient Medium (1.077 g/mL)

Safety Note: Sodium diatrizoate is an irritant.[1][2] Wear PPE (gloves, mask, goggles).[1][2]

Scope: Preparation of 100 mL of standard density gradient medium (modified Bøyum formulation).

Materials

- Sodium Diatrizoate Powder (CAS 737-31-5)[1][2]
- Polysucrose 400 (Ficoll™ 400)[2]
- Milli-Q Water (18.2 MΩ[1][2]·cm)
- 1N NaOH or HCl (for pH adjustment)[1][2]

- Critical Equipment: Pycnometer (for density) or Refractometer (high precision).[1][2]

Step-by-Step Workflow

Phase 1: Stock Solution Preparation

Do not mix powders directly.[1][2] Prepare separate stock solutions to allow for precise density tuning.[1][2]

- Diatrizoate Stock (33.9% w/v):
 - Weigh 20.0 g of Sodium Diatrizoate powder.
 - Dissolve in 40 mL of Milli-Q water in a beaker protected from light (wrap in foil).
 - Stir until completely dissolved (solution should be clear/colorless).
 - Bring final volume to roughly 60 mL (exact volume not critical yet, concentration is). Note: Standard commercial stock is often 33.9% density ~1.200 g/mL.
- Polysucrose Stock (9% w/v):
 - Weigh 9.0 g of Polysucrose 400.[1][2]
 - Dissolve in 80 mL Milli-Q water. Note: Polysucrose dissolves slowly.[1][2] Do not vortex vigorously; stir gently to avoid air entrainment.
 - Bring final volume to 100 mL.

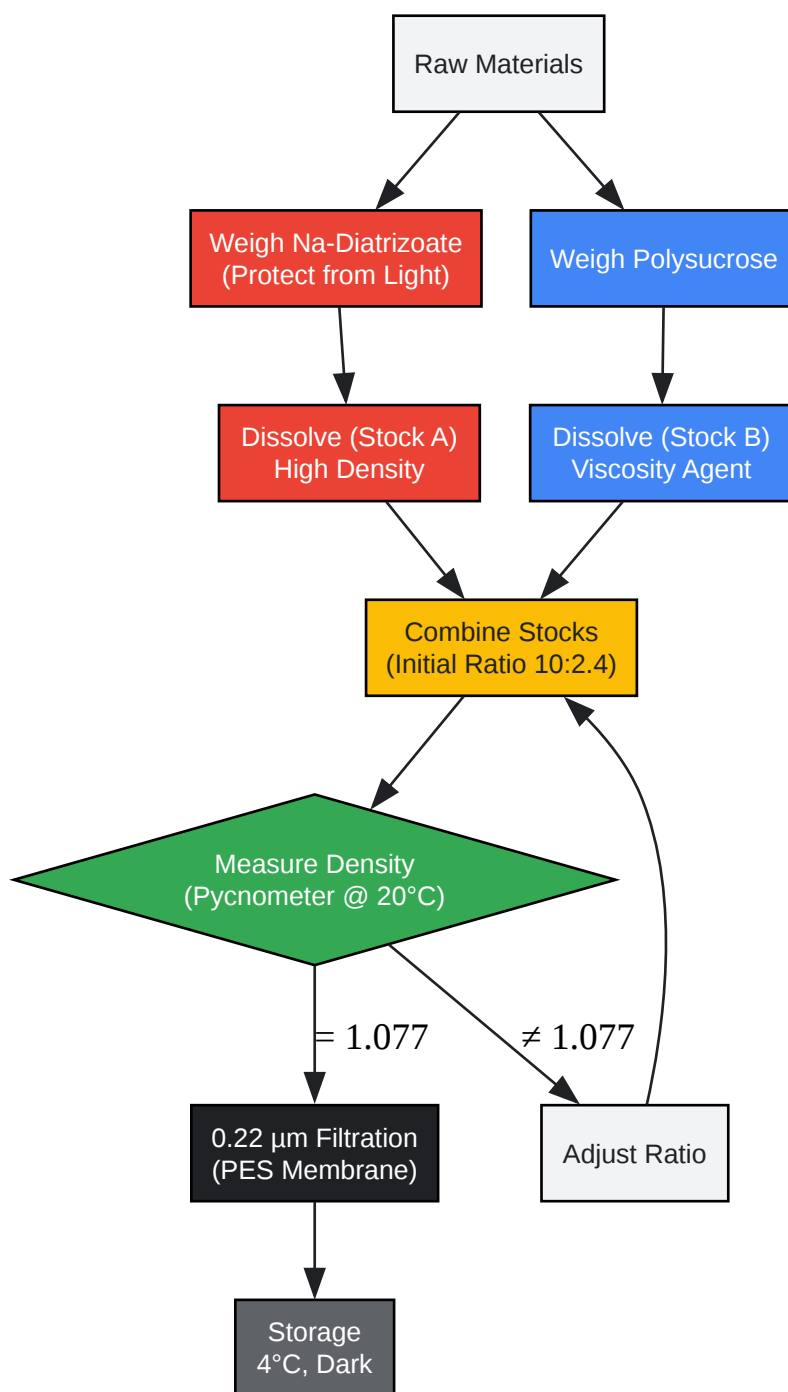
Phase 2: The Mixing & Validation Loop

This is a self-validating step.[1][2] You cannot rely solely on calculated weights due to powder hydration variance.[1][2]

- Initial Mix:
 - Combine 10 parts Polysucrose Stock with 2.4 parts Diatrizoate Stock (Ratio varies by brand; start here).
 - Target Formulation: 9.0 g Diatrizoate + 5.7 g Polysucrose per 100 mL final volume.[1][2]

- Density Measurement (The Truth Metric):
 - Use a pycnometer (weighing bottle) for absolute accuracy.[1][2]
 - Weigh a precise volume (e.g., 10 mL) of the mix at 20°C.
 - Target Weight: 10.770 g ± 0.001 g.
- Adjustment:
 - If Density > 1.077:[5][6][7] Add small aliquots of water or Polysucrose stock.[1][2]
 - If Density < 1.077: Add small aliquots of Diatrizoate stock.[1][2]
- Osmolality Check:
 - Measure using a freezing-point osmometer.[1][2][8]
 - Target: 280 – 300 mOsm/kg H₂O.[1][2]
- Sterilization:
 - Filter sterilize through a 0.22 μm PES membrane.[1][2]
 - Note: Diatrizoate binds to nylon; avoid nylon filters.[1][2]

Diagram 2: Production Workflow



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Caption: Iterative workflow for precise density gradient manufacturing.

Storage and Stability

- Light Sensitivity: Sodium diatrizoate releases free iodine upon photo-degradation.[1][2] Solutions turning yellow must be discarded immediately as free iodine is cytotoxic.[1][2]
- Temperature: Store at 4°C – 25°C. Do not freeze (precipitates may not redissolve correctly).
- Shelf Life: Powder is stable for years if kept dry.[1][2] Solutions are stable for 2–3 years if sterile and dark.[1][2][7]

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